

physicochemical properties of 2-Chloro-N,N-diethylpropionamide

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Compound of Interest

Compound Name: 2-Chloro-N,N-diethylpropionamide

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An In-depth Technical Guide on the Physicochemical Properties of **2-Chloro-N,N-diethylpropionamide**

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties of **2-Chloro-N,N-diethylpropionamide**, an organic compound primarily utilized as an intermediate in the synthesis of herbicides.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development and agrochemical industries, offering detailed data, experimental protocols, and visual workflows to support research and development activities.

Physicochemical Properties

2-Chloro-N,N-diethylpropionamide is a colorless liquid that is miscible with most organic solvents.^[1] A summary of its key physicochemical properties is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₇ H ₁₄ ClNO[1][3][4]
Molecular Weight	163.65 g/mol [1][2][3][4]
Density	1.021 g/cm ³ [1][2][3][4]
Boiling Point	217 °C[1][2][3][4]
Flash Point	85 °C[1][2][3][4]
Vapor Pressure	0.137 mmHg at 25°C[1]
Refractive Index	1.449[1][2][3]
Polar Surface Area (PSA)	20.31 Å ² [2][3]
LogP (Octanol-Water Partition Coefficient)	1.48210[2][3]
pKa	-0.89 ± 0.70 (Predicted)[1]
CAS Number	54333-75-4[1][3][4]
EINECS Number	259-107-8[1][2]

Experimental Protocols

Synthesis of 2-Chloro-N,N-diethylpropionamide

A common method for the synthesis of **2-Chloro-N,N-diethylpropionamide** involves the acylation of diethylamine with 2-chloropropionic acid.[1][2]

Materials:

- Toluene
- 2-Chloropropionic acid
- Phosphorus oxychloride
- Diethylamine

Procedure:

- Toluene and 2-chloropropionic acid are added to a reaction vessel.
- The mixture is heated to facilitate azeotropic dehydration to remove water.
- Once the water is removed, phosphorus oxychloride and diethylamine are slowly added to the reaction mixture to initiate the acylation reaction.
- The reaction temperature is maintained at 115-120 °C.
- Upon completion of the reaction, the mixture is washed with water to remove phosphorous acid.
- The organic layer is then subjected to desolvation to yield the final product, **2-Chloro-N,N-diethylpropionamide**.^{[1][2]}

Determination of Boiling Point (General Protocol)

The boiling point of a liquid is a key indicator of its volatility. A standard laboratory method for its determination is distillation.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle

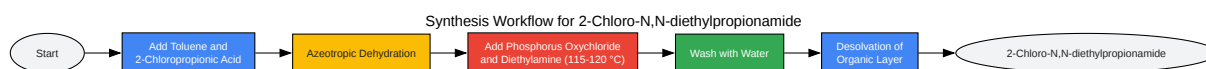
Procedure:

- The liquid sample (**2-Chloro-N,N-diethylpropionamide**) is placed in the distillation flask along with boiling chips.

- The apparatus is assembled as per a standard distillation setup, ensuring the thermometer bulb is positioned correctly at the vapor outlet to the condenser.
- The heating mantle is turned on, and the liquid is heated gently.
- The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed. This temperature is the boiling point of the substance.

Visualizations

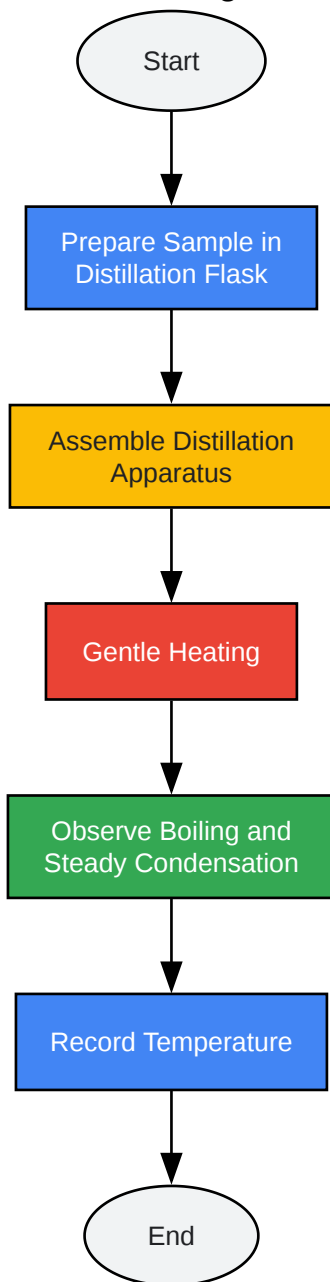
The following diagrams illustrate the synthesis workflow and a general experimental workflow for physicochemical property determination.



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Caption: Synthesis of **2-Chloro-N,N-diethylpropionamide**.

General Workflow for Boiling Point Determination



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Caption: Boiling Point Determination Workflow.

Safety and Handling

Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling **2-Chloro-N,N-diethylpropionamide**.^{[5][6][7]} Work should be

conducted in a well-ventilated area or under a fume hood.[5][6][8] In case of contact with eyes or skin, rinse immediately with plenty of water.[5][7] For inhalation, move the individual to fresh air.[5][8] If swallowed, rinse the mouth with water and seek medical attention.[7]

Conclusion

This guide has summarized the essential physicochemical properties of **2-Chloro-N,N-diethylpropionamide**, providing a valuable resource for scientists and researchers. The tabulated data allows for quick reference, while the detailed experimental protocols and visual workflows offer practical insights into its synthesis and analysis. Adherence to proper safety and handling procedures is crucial when working with this compound.

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